

# Disperse Orange A chemical structure and properties

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# Disperse Orange 1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

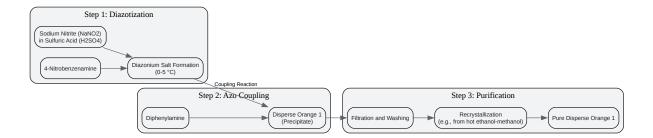
Disperse Orange 1, a monoazo dye, is a compound of significant interest in various scientific and industrial fields. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, and toxicological profile. Detailed experimental protocols for its synthesis, characterization, and toxicological assessment are presented to facilitate further research and application. All quantitative data is summarized in structured tables for ease of reference, and key experimental workflows are visualized using logical diagrams.

### Chemical Structure and Identification

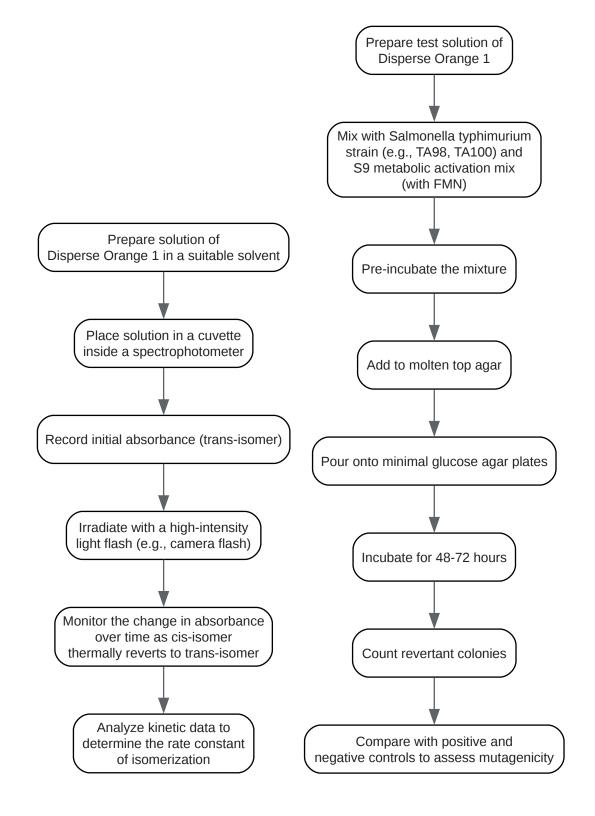
Disperse Orange 1, also known as 4-((4-nitrophenyl)azo)-N-phenylaniline, is characterized by a central azo bridge connecting a nitrophenyl and a phenylamino group.[1] This structure is fundamental to its chromophoric properties and its interactions at a molecular level.

Chemical Structure Diagram:

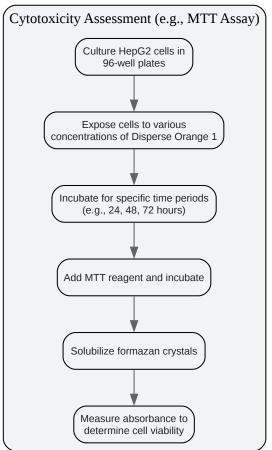


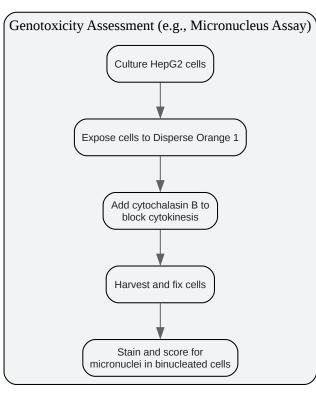












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## References

• 1. researchgate.net [researchgate.net]



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